

Health and Safety Profile of 4-(4-Butylphenylazo)phenol: A Technical Review

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Compound of Interest

Compound Name: **4-(4-Butylphenylazo)phenol**

Cat. No.: **B1272269**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available health and safety information for **4-(4-Butylphenylazo)phenol** (CAS No. 2496-21-1). Based on a thorough review of publicly accessible data, including Safety Data Sheets (SDS) from multiple suppliers, this document summarizes the current understanding of the toxicological and physicochemical properties of this compound. Notably, a significant lack of detailed, quantitative experimental data on the health and environmental effects of **4-(4-Butylphenylazo)phenol** was observed. The predominant information available from various chemical suppliers consistently classifies this substance as non-hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). This guide presents the available data in a structured format to aid researchers and professionals in conducting informed risk assessments.

Chemical and Physical Properties

4-(4-Butylphenylazo)phenol is an organic compound characterized by an azo functional group linking a butyl-substituted phenyl ring to a phenol.^[1] It typically appears as a light yellow to amber or dark green crystalline powder. The butyl group contributes to the molecule's hydrophobic nature.^[1]

Table 1: Physicochemical Properties of **4-(4-Butylphenylazo)phenol**

Property	Value	Source(s)
CAS Number	2496-21-1	[2] [3]
Molecular Formula	C ₁₆ H ₁₈ N ₂ O	[3]
Molecular Weight	254.33 g/mol	[3]
Appearance	Light yellow to Amber to Dark green powder to crystal	
Synonyms	4-Butyl-4'-hydroxyazobenzene, 4-[(4-Butylphenyl)diaz恒]phenol	[3]
Physical State	Solid at 20°C	[1]

Toxicological Data

A comprehensive search for quantitative toxicological data for **4-(4-Butylphenylazo)phenol** revealed a significant lack of specific experimental studies. Safety Data Sheets from multiple suppliers consistently state that information on various toxicological endpoints is "not available."

Table 2: Summary of Available Toxicological Information

Toxicological Endpoint	GHS Classification	Data Availability	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	Not Classified	No data available	[2]
Skin Corrosion/Irritation	Not Classified	No data available	[2]
Serious Eye Damage/Irritation	Not Classified	No data available	[2]
Respiratory or Skin Sensitization	Not Classified	No data available	[2]
Germ Cell Mutagenicity	Not Classified	No data available	[2]
Carcinogenicity	Not Classified	No data available	[2]
Reproductive Toxicity	Not Classified	No data available	[2]
Specific Target Organ Toxicity (Single Exposure)	Not Classified	No data available	[2]
Specific Target Organ Toxicity (Repeated Exposure)	Not Classified	No data available	[2]
Aspiration Hazard	Not Classified	No data available	[2]

One Safety Data Sheet indicates that the substance or mixture does not contain components considered to have endocrine-disrupting properties at levels of 0.1% or higher.[\[2\]](#)

Hazard Classification

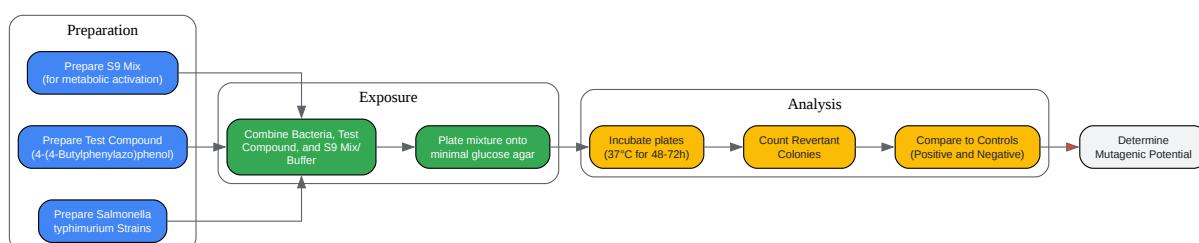
According to multiple Safety Data Sheets, **4-(4-Butylphenylazo)phenol** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[\[2\]](#)

Table 3: GHS Hazard Classification

Hazard Classification	Classification	Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)
GHS Classification	Not a hazardous substance or mixture	No hazard pictogram required	No signal word required	No hazard statement(s) required	No precautionary statement(s) required

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically conducted on **4-(4-Butylphenylazo)phenol** are not publicly available. For the benefit of researchers who may wish to conduct such studies, a generic workflow for a common *in vitro* mutagenicity assay, the Ames test, is provided below.



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Generic workflow for an Ames test to assess mutagenic potential.

Signaling Pathways

No information was found in the public domain regarding the interaction of **4-(4-Butylphenylazo)phenol** with any specific biological signaling pathways.

Search for Signaling Pathway Data
for 4-(4-Butylphenylazo)phenol

Comprehensive Literature
and Database Search

No Publicly Available Data Found

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Results of the search for signaling pathway information.

Environmental Fate and Ecotoxicological Data

There is a lack of data on the environmental fate and ecotoxicity of **4-(4-Butylphenylazo)phenol**. One Safety Data Sheet states that the substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[2]

Table 4: Environmental Hazard Information

Endpoint	Classification/Data	Source(s)
Persistence and Degradability	No data available	[2]
Bioaccumulative Potential	No data available	[2]
Mobility in Soil	No data available	[2]
Ecotoxicity	No data available	[2]
PBT/vPvB Assessment	Does not meet criteria for PBT or vPvB	[2]

Handling and Safety Precautions

Standard laboratory safety practices should be followed when handling **4-(4-Butylphenylazo)phenol**. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area to avoid dust dispersion.^[2] In case of contact, the following first aid measures are recommended:

- Inhalation: Move the person to fresh air.^[2]
- Skin Contact: Wash off with plenty of water.^[2]
- Eye Contact: Rinse with plenty of water.^[2]
- Ingestion: Rinse mouth with water.^[2]

Conclusion

The currently available health and safety data for **4-(4-Butylphenylazo)phenol** is limited. The consistent classification of this compound as non-hazardous by multiple chemical suppliers provides a baseline for risk assessment. However, the absence of detailed toxicological and ecotoxicological studies necessitates a cautious approach in its handling and application. For drug development and other sensitive applications, further experimental investigation into the specific toxicological properties and potential biological activities of **4-(4-Butylphenylazo)phenol** is strongly recommended to fill the existing data gaps. Researchers should adhere to good laboratory practices and take appropriate safety precautions when working with this compound.

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References

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